

Application Notes and Protocols: Micro-CT Analysis of Bone Density Following AZD8329 Treatment

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Compound of Interest

Compound Name: AZD8329

Cat. No.: B1684384

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Introduction

AZD8329 is a potent and selective inhibitor of the enzyme 11 β -hydroxysteroid dehydrogenase type 1 (11 β -HSD1). This enzyme is responsible for the intracellular conversion of inactive cortisone to active cortisol, thereby amplifying glucocorticoid action within tissues.[1][2] In bone, excessive glucocorticoid signaling is known to suppress bone formation and promote resorption, leading to a negative impact on bone mass and strength.[3] Therefore, inhibition of 11 β -HSD1 by agents such as **AZD8329** presents a potential therapeutic strategy for preventing and treating bone loss, particularly in conditions of glucocorticoid excess or metabolic disorders associated with elevated 11 β -HSD1 activity.[1][3]

Micro-computed tomography (micro-CT) is a high-resolution imaging technique that allows for the non-destructive, three-dimensional analysis of bone microarchitecture. It is an essential tool for quantifying the effects of therapeutic agents on bone structure and density in preclinical studies.[4] This document provides detailed application notes and protocols for the use of micro-CT to analyze the effects of **AZD8329** treatment on bone density, based on available preclinical data.

Data Presentation: Quantitative Micro-CT Analysis

The following tables summarize the quantitative micro-CT data from a study investigating the effects of a bone-targeted formulation of **AZD8329**, (DSS)6-**AZD8329**, in a high-fat diet (HFD)-induced obesity mouse model, which is associated with bone loss.^[1] A non-bone-targeting version, (RKK)6-**AZD8329**, was used as a control.^[1]

Table 1: Trabecular Bone Parameters in the Distal Femur Metaphysis^[1]

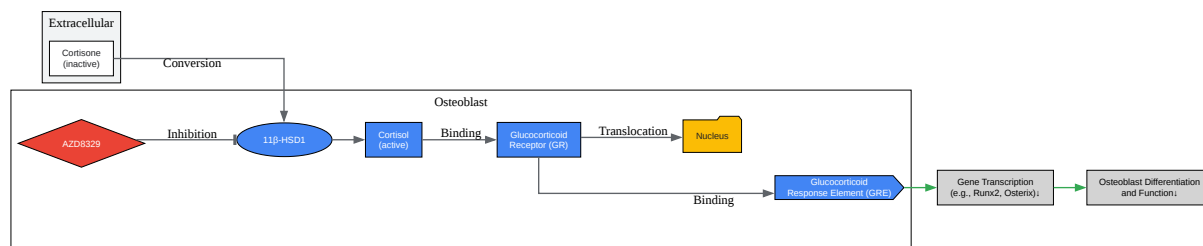
Treatment Group	Bone Volume / Total Volume (BV/TV) (%)	Trabecular Number (Tb.N) (1/mm)	Trabecular Thickness (Tb.Th) (mm)	Trabecular Separation (Tb.Sp) (mm)
Chow + Vehicle	15.2 ± 1.5	4.5 ± 0.4	0.034 ± 0.002	0.22 ± 0.02
HFD + Vehicle	8.9 ± 1.2	3.1 ± 0.3	0.029 ± 0.003	0.32 ± 0.03
HFD + (RKK)6-AZD8329	10.5 ± 1.3	3.5 ± 0.4	0.030 ± 0.002	0.28 ± 0.03
HFD + (DSS)6-AZD8329	13.8 ± 1.4	4.2 ± 0.5	0.033 ± 0.003	0.24 ± 0.02

Table 2: Cortical Bone Parameters in the Femoral Mid-diaphysis^[1]

Treatment Group	Cortical Bone Area / Total Area (Ct.Ar/Tt.Ar) (%)	Cortical Thickness (Ct.Th) (mm)
Chow + Vehicle	75.6 ± 2.1	0.18 ± 0.01
HFD + Vehicle	73.2 ± 2.5	0.17 ± 0.01
HFD + (RKK)6-AZD8329	74.1 ± 2.3	0.17 ± 0.01
HFD + (DSS)6-AZD8329	75.1 ± 2.2	0.18 ± 0.01

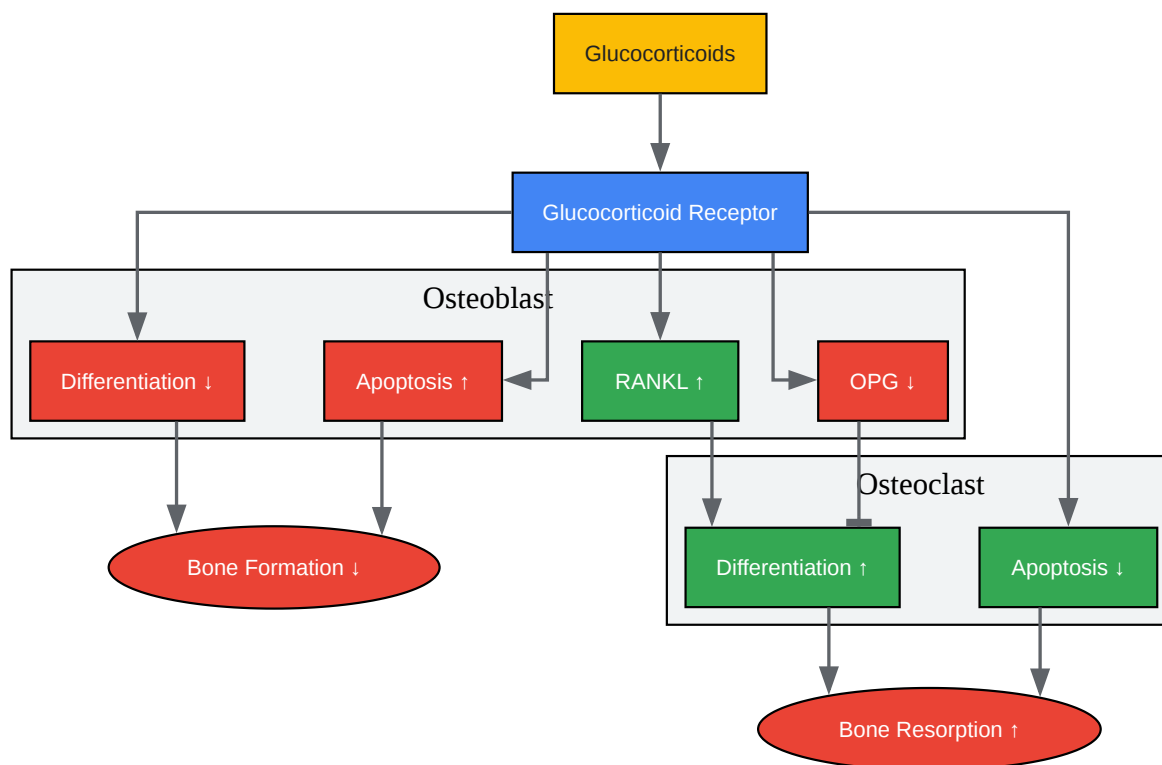
Signaling Pathways

The following diagrams illustrate the key signaling pathways involved in the mechanism of action of **AZD8329** in bone.



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Figure 1: Mechanism of **AZD8329** action in osteoblasts.



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Figure 2: Glucocorticoid signaling in bone remodeling.

Experimental Protocols

Animal Model and Treatment

- Animal Model: A relevant animal model for studying the effects of **AZD8329** on bone is a glucocorticoid-induced osteoporosis (GIO) model or a model of metabolic disease with a bone phenotype, such as high-fat diet-induced obesity in mice.[1]
- Strain: C57BL/6J mice are a commonly used strain for these types of studies.[1]
- Treatment:
 - **AZD8329** can be administered via oral gavage. A dose of 10 mg/kg has been used in preclinical studies.[2]

- For studies involving bone-targeted delivery, a conjugated version such as (DSS)6-**AZD8329** can be administered intravenously.[\[1\]](#)
- A vehicle control group and relevant disease model control groups should be included.
- Duration: Treatment duration will depend on the specific research question, but a period of 4-8 weeks is often sufficient to observe changes in bone microarchitecture.[\[1\]](#)

Micro-CT Scanning Protocol (Ex Vivo)

This protocol is adapted from guidelines for rodent bone analysis and specifics from relevant literature.[\[1\]](#)[\[5\]](#)

- Sample Preparation:
 - Euthanize animals and carefully dissect the femurs, removing all soft tissue.
 - Fix the femurs in 10% neutral buffered formalin for 24-48 hours.
 - Transfer the samples to 70% ethanol for storage.
- Scanning:
 - Use a high-resolution micro-CT system.
 - Scan the distal femur.
 - Scan Parameters:
 - Voxel Size: 10 μm isotropic
 - X-ray Voltage: 55 kVp
 - X-ray Current: 145 μA
 - Integration Time: 300 ms
 - Rotation Step: 0.5 degrees

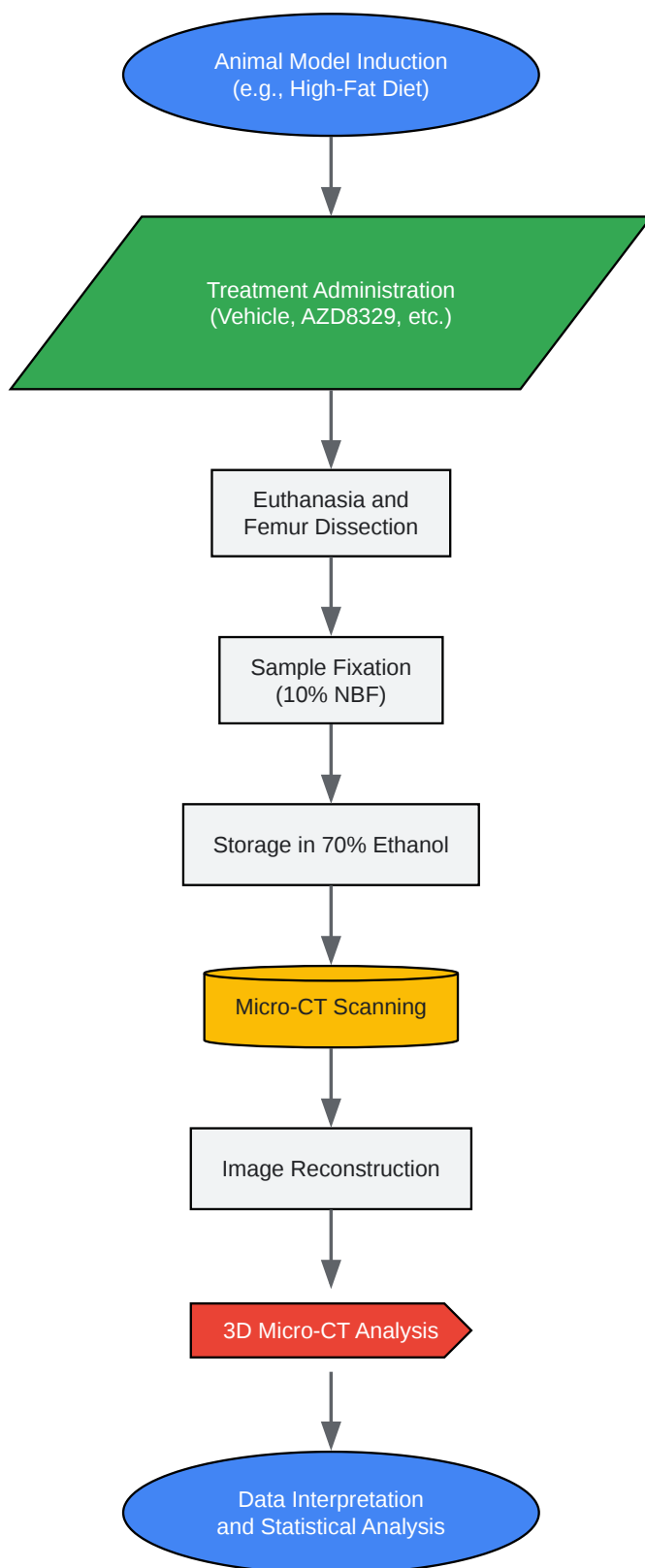
- Frame Averaging: 2
- Reconstruction:
 - Reconstruct the scanned images using the manufacturer's software.
 - Apply a beam hardening correction algorithm.

Micro-CT Analysis Protocol

- Region of Interest (ROI) Selection:
 - Trabecular Bone:
 - Define the ROI in the distal femoral metaphysis.
 - Start the analysis at a fixed distance proximal to the growth plate (e.g., 1.0 mm) and extend for a defined length (e.g., 2.0 mm).
 - Cortical Bone:
 - Define the ROI in the femoral mid-diaphysis.
 - Analyze a defined number of slices (e.g., 100 slices, corresponding to 1.0 mm).
- Segmentation:
 - Use a global thresholding method to segment bone from non-bone tissue.
 - The threshold value should be determined from the image histograms and applied consistently across all samples.
- 3D Analysis:
 - Perform 3D analysis on the segmented ROIs to calculate the following parameters:
 - Trabecular Bone: Bone Volume/Total Volume (BV/TV), Trabecular Number (Tb.N), Trabecular Thickness (Tb.Th), Trabecular Separation (Tb.Sp), Connectivity Density (Conn.D), and Structural Model Index (SMI).

- Cortical Bone: Cortical Bone Area/Total Area (Ct.Ar/Tt.Ar), Cortical Thickness (Ct.Th), and Porosity.

Experimental Workflow Diagram



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